

A Technical Guide to Methyl Phenylpropiolate: Properties and Synthesis

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Compound of Interest

Compound Name: Methyl phenylpropiolate

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This technical guide provides an in-depth overview of the chemical properties and a detailed experimental protocol for the synthesis of **methyl phenylpropiolate**. This compound is a valuable intermediate in organic synthesis, utilized in the creation of a variety of more complex molecules.

Core Properties of Methyl Phenylpropiolate

Methyl phenylpropiolate is an organic compound with the chemical formula C₁₀H₈O₂.^[1] It is also known as methyl 3-phenyl-2-propynoate. Below is a summary of its key quantitative data.

Property	Value
Molecular Formula	C ₁₀ H ₈ O ₂ ^[1]
Molecular Weight	160.17 g/mol ^[1] ^[2]
CAS Number	4891-38-7
Appearance	Colorless to pale yellow liquid
Boiling Point	109-112 °C at 2 mmHg ^[2]
Density	1.086 g/mL at 25 °C

Synthesis of Methyl Phenylpropiolate via Fischer-Speier Esterification

A common and effective method for the synthesis of **methyl phenylpropiolate** is the Fischer-Speier esterification of phenylpropionic acid with methanol, utilizing a strong acid as a catalyst. This reaction is a classic example of nucleophilic acyl substitution.

Experimental Protocol

Materials:

- Phenylpropionic acid
- Methanol (anhydrous)
- Concentrated sulfuric acid (H_2SO_4)
- Dichloromethane (CH_2Cl_2)
- Saturated sodium bicarbonate solution (NaHCO_3)
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO_4)

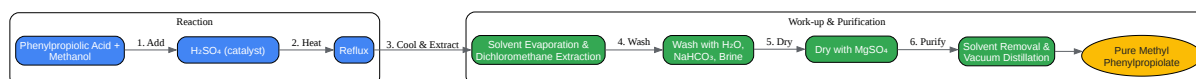
Procedure:

- **Reaction Setup:** In a round-bottomed flask equipped with a magnetic stirrer and a reflux condenser, dissolve phenylpropionic acid in an excess of anhydrous methanol.
- **Catalyst Addition:** Carefully and slowly add a catalytic amount of concentrated sulfuric acid to the stirring solution.
- **Reflux:** Heat the reaction mixture to reflux and maintain this temperature for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- **Work-up:**

- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess methanol under reduced pressure using a rotary evaporator.
- Dissolve the residue in dichloromethane and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and finally with saturated sodium chloride solution.
- Drying and Filtration: Dry the organic layer over anhydrous magnesium sulfate, and then filter to remove the drying agent.
- Purification: Remove the dichloromethane solvent by rotary evaporation. The resulting crude product can be further purified by vacuum distillation to yield pure **methyl phenylpropiolate**.

Experimental Workflow: Synthesis and Purification

The following diagram illustrates the key stages in the synthesis and purification of **methyl phenylpropiolate**.



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Caption: Workflow for the synthesis and purification of **methyl phenylpropiolate**.

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References

- 1. store.researchscientific.co.uk [store.researchscientific.co.uk]
- 2. personal.tcu.edu [personal.tcu.edu]
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